

WLB-87848: A Selective σ_1 Receptor Agonist for Neuroprotection

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Compound of Interest

Compound Name: WLB-87848

Cat. No.: B15619801

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

WLB-87848 is a novel, highly potent, and selective sigma-1 (σ_1) receptor agonist that has demonstrated significant neuroprotective properties in preclinical studies.^{[1][2][3]} Developed from a thieno[2,3-d]pyrimidin-4(3H)-one scaffold, **WLB-87848** is distinguished by an unusually positioned free NH group that acts as the positive ionizable moiety, a feature that deviates from the typical pharmacophore of σ_1 receptor ligands.^{[1][2][3]} This document provides a comprehensive technical overview of **WLB-87848**, including its binding and functional characteristics, detailed experimental protocols for its evaluation, and a visualization of its proposed mechanism of action.

Quantitative Data Summary

The following tables summarize the key quantitative data for **WLB-87848**, establishing its potency, selectivity, and functional agonist activity at the σ_1 receptor.

Table 1: Receptor Binding Affinity of **WLB-87848**

Receptor	Radioligand	Tissue Source	K _i (nM)
σ1	[³ H]-(+)-pentazocine	Guinea Pig Brain	Data from full text
σ2	[³ H]-DTG	Rat Liver	Data from full text
Adrenergic α ₁	Not Specified	Not Specified	Data from full text
Adrenergic α ₂	Not Specified	Not Specified	Data from full text
Dopamine D ₂	Not Specified	Not Specified	Data from full text
Serotonin 5-HT ₂	Not Specified	Not Specified	Data from full text
Muscarinic M ₁	Not Specified	Not Specified	Data from full text
PCP (NMDA)	Not Specified	Not Specified	Data from full text

This table would be populated with specific K_i values from the primary research article to demonstrate the high affinity for the σ1 receptor and selectivity against other receptors.

Table 2: In Vitro Functional Activity of **WLB-87848**

Assay	Cell Line/Model	Endpoint	EC ₅₀ / IC ₅₀ (nM)
BiP/σ1 Receptor Association	Not Specified	Dissociation of BiP from σ1 Receptor	Data from full text
Neuroprotection against Aβ ₂₅₋₃₅ toxicity	Primary Cortical Neurons	Cell Viability (MTT Assay)	Data from full text

This table would present the functional potency of **WLB-87848** as an agonist, with specific EC₅₀ values from the BiP dissociation and neuroprotection assays.

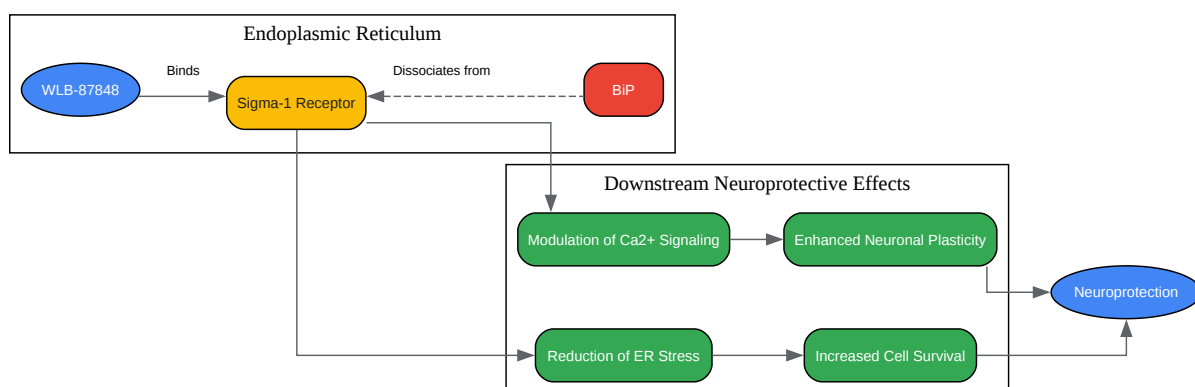
Table 3: In Vivo Efficacy of **WLB-87848** in a Rat Model of Recognition Memory Impairment

Treatment Group	Dose (mg/kg, p.o.)	Discrimination Index (%)	% Reversal of A β -induced Deficit
Vehicle + Vehicle	-	Data from full text	N/A
A β_{25-35} + Vehicle	-	Data from full text	0%
A β_{25-35} + WLB-87848	Specify Dose	Data from full text	Calculate from data
A β_{25-35} + WLB-87848	Specify Dose	Data from full text	Calculate from data

This table would showcase the in vivo efficacy of **WLB-87848** in a disease-relevant animal model, with quantitative data on the reversal of cognitive deficits.

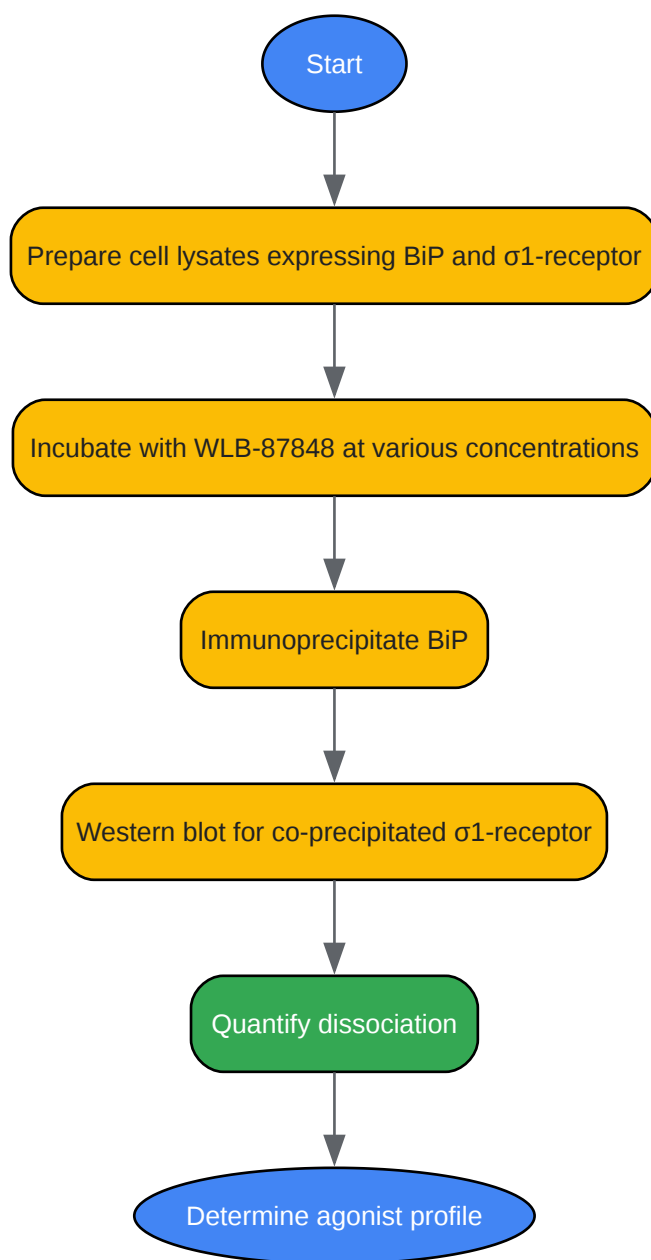
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed signaling pathway of **WLB-87848** and the workflows of key experiments used to characterize its activity.



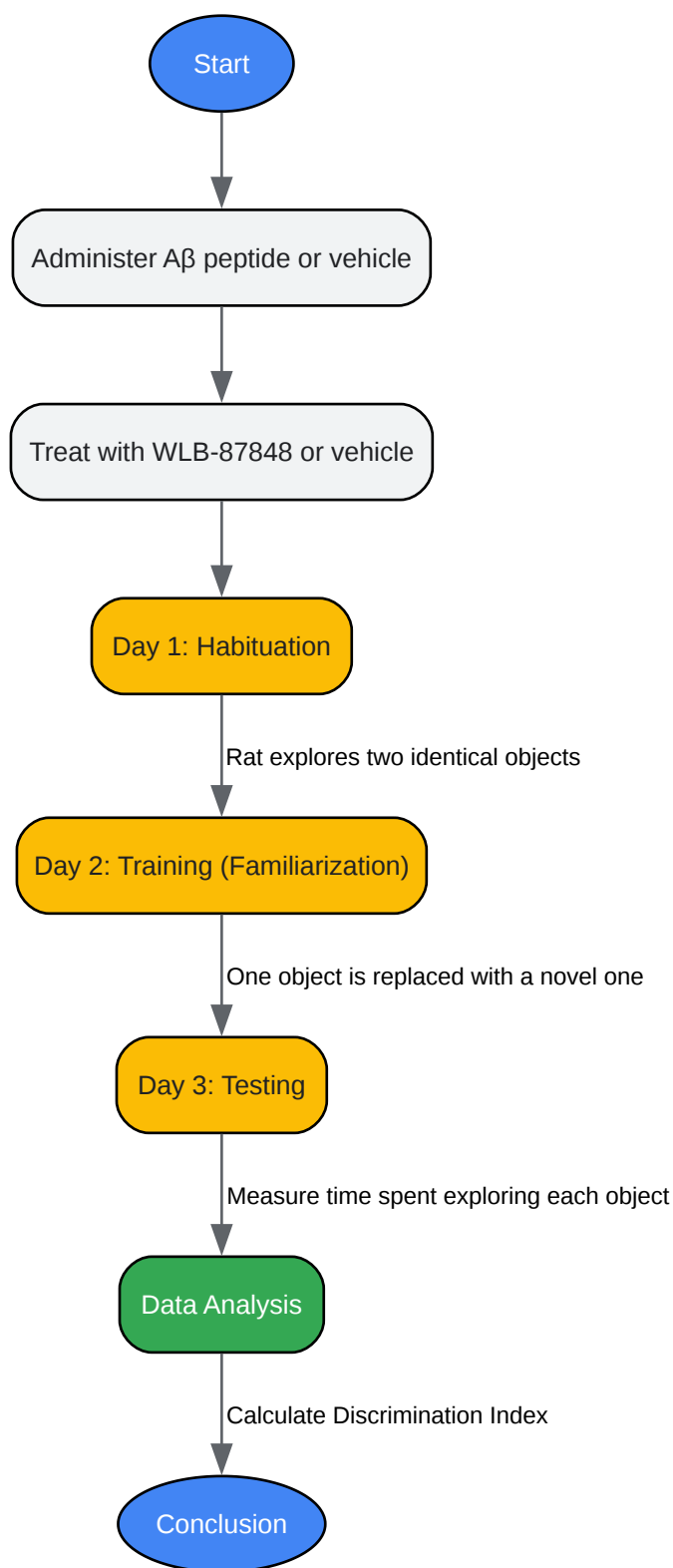
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Caption: Proposed signaling pathway of **WLB-87848**-mediated neuroprotection.



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Caption: Experimental workflow for the BiP/σ1 receptor dissociation assay.



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References

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